

Total Synthesis of ent-Benazepril-d5: An Application Note and Detailed Protocol

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Compound of Interest

Compound Name: *ent-Benazepril*

CAS No.: 131064-75-0

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For: Researchers, scientists, and drug development professionals.

Introduction: The Significance of Deuterated Standards

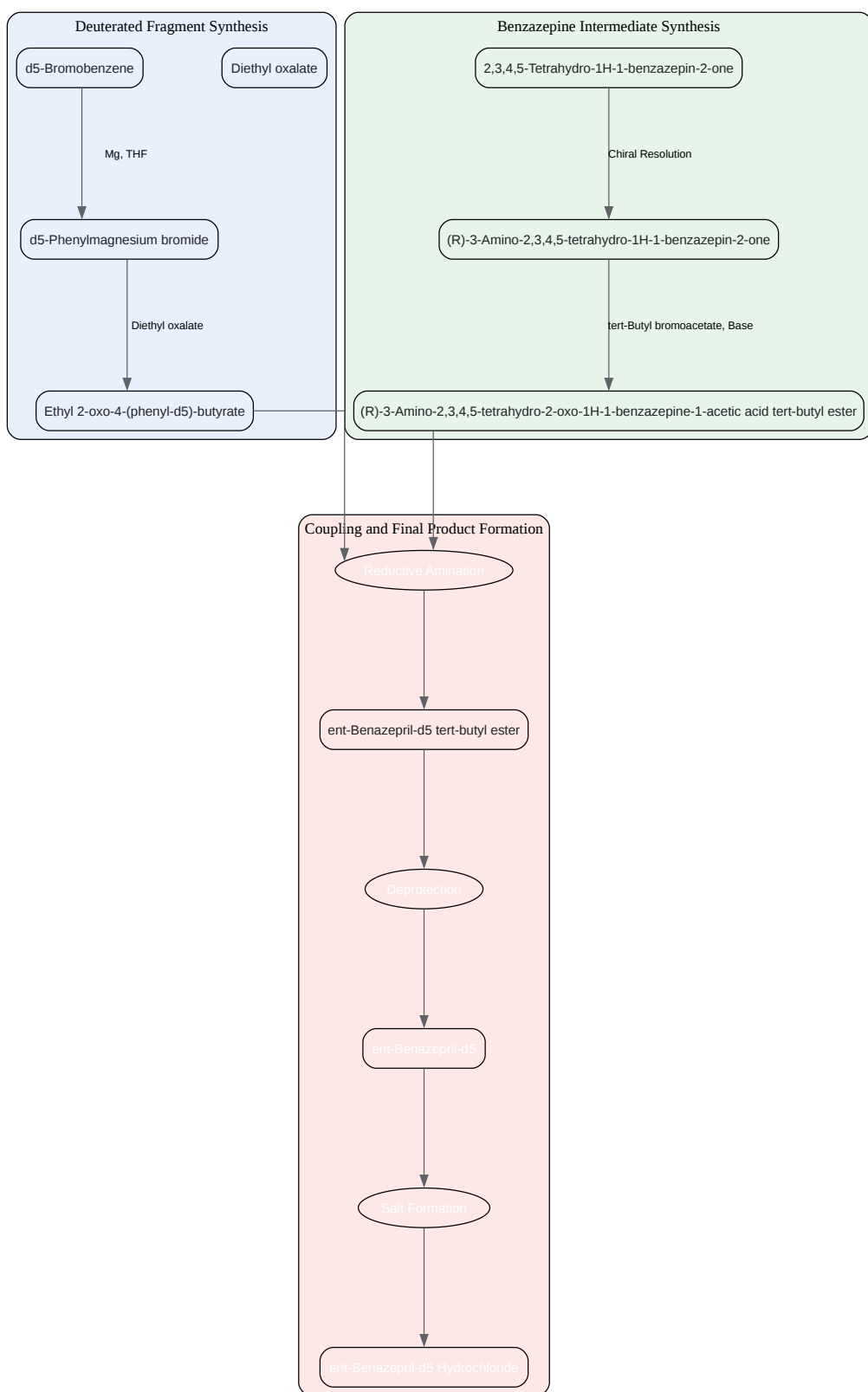
In modern pharmaceutical development and clinical pharmacology, stable isotope-labeled internal standards (SIL-IS) are indispensable for robust bioanalytical assays. Deuterium-labeled compounds, such as **ent-Benazepril-d5**, are particularly valuable. The increased mass due to deuterium incorporation allows for the sensitive and specific quantification of the active pharmaceutical ingredient (API) and its metabolites in complex biological matrices by mass spectrometry, without altering the compound's fundamental chemical properties. This application note provides a comprehensive guide to the total synthesis of **ent-Benazepril-d5**, the enantiomer of the active metabolite of Benazepril, with a focus on the practical execution and chemical principles underlying each synthetic step. The phenyl ring of the homophenylalanine moiety is selected for deuteration, a common strategy to minimize the potential for in vivo metabolic loss of the label.

Synthetic Strategy: A Convergent Approach

The total synthesis of **ent-Benazepril-d5** is designed as a convergent synthesis, maximizing efficiency by preparing key fragments separately before their ultimate coupling. The strategy hinges on three principal stages:

- **Synthesis of the Deuterated Key Fragment:** Preparation of ethyl 2-oxo-4-(phenyl-d5)-butyrate. This involves the introduction of the pentadeuterated phenyl group via a Grignard reaction.
- **Synthesis of the Chiral Benzazepine Intermediate:** Preparation of (R)-3-amino-2,3,4,5-tetrahydro-2-oxo-1H-1-benzazepine-1-acetic acid tert-butyl ester. This enantiomerically pure building block is crucial for establishing the correct stereochemistry in the final molecule.
- **Coupling and Final Elaboration:** A diastereoselective reductive amination to couple the two fragments, followed by deprotection and salt formation to yield the target molecule, **ent-Benazepril-d5** hydrochloride.

This approach allows for the efficient incorporation of the isotopic label at an early stage and leverages well-established methodologies for the construction of the complex core structure.



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Caption: Overall synthetic workflow for **ent-Benazepril-d5**.

Part 1: Synthesis of Ethyl 2-oxo-4-(phenyl-d5)-butyrate

The introduction of the pentadeuterated phenyl ring is achieved through a Grignard reaction, a robust and well-understood carbon-carbon bond-forming reaction.^[1] Starting with commercially available d5-bromobenzene ensures high isotopic enrichment in the final product.

Protocol 1.1: Preparation of d5-Phenylmagnesium bromide

Rationale: The Grignard reagent is a potent nucleophile and a strong base, making it highly reactive with protic solvents like water. Therefore, anhydrous conditions are critical for its successful formation.^[2] A small crystal of iodine is often used to initiate the reaction by etching the magnesium surface, exposing fresh metal to react with the aryl halide.

Reagent	Molar Mass (g/mol)	Quantity	Moles
Magnesium turnings	24.31	2.67 g	0.11
d5-Bromobenzene	162.00	16.20 g	0.10
Anhydrous THF	-	50 mL	-
Iodine	253.81	1 crystal	-

Procedure:

- A three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet is flame-dried and allowed to cool under a stream of dry nitrogen.
- Magnesium turnings and a crystal of iodine are placed in the flask.
- d5-Bromobenzene is dissolved in 20 mL of anhydrous THF and transferred to the dropping funnel.
- Approximately 5 mL of the d5-bromobenzene solution is added to the magnesium turnings. The reaction is initiated by gentle warming with a heat gun until the iodine color disappears

and gentle reflux is observed.

- The remaining d5-bromobenzene solution is added dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, the mixture is heated at reflux for an additional 30 minutes to ensure complete reaction. The resulting dark grey solution of d5-phenylmagnesium bromide is cooled to room temperature and used immediately in the next step.

Protocol 1.2: Synthesis of Ethyl 2-oxo-4-(phenyl-d5)-butyrate

Rationale: The Grignard reagent attacks one of the electrophilic carbonyl carbons of diethyl oxalate. The subsequent acidic workup hydrolyzes the intermediate and leads to the desired α -keto ester.

Reagent	Molar Mass (g/mol)	Quantity	Moles
Diethyl oxalate	146.14	16.08 g	0.11
d5-Phenylmagnesium bromide	-	~0.10	~0.10
Anhydrous THF	-	50 mL	-
1 M HCl (aq)	-	100 mL	-

Procedure:

- In a separate flame-dried, three-necked round-bottom flask under nitrogen, diethyl oxalate is dissolved in 50 mL of anhydrous THF and cooled to -10 °C in an ice-salt bath.
- The freshly prepared d5-phenylmagnesium bromide solution is added dropwise to the cooled diethyl oxalate solution, maintaining the temperature below -5 °C.
- After the addition is complete, the reaction mixture is stirred at -10 °C for 1 hour and then allowed to warm to room temperature overnight.

- The reaction is quenched by the slow addition of 100 mL of 1 M HCl (aq) with vigorous stirring.
- The organic layer is separated, and the aqueous layer is extracted with diethyl ether (2 x 50 mL).
- The combined organic layers are washed with saturated sodium bicarbonate solution (50 mL) and brine (50 mL), dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure.
- The crude product is purified by vacuum distillation to afford ethyl 2-oxo-4-(phenyl-d5)-butyrate as a colorless oil.

Part 2: Synthesis of (R)-3-Amino-2,3,4,5-tetrahydro-2-oxo-1H-1-benzazepine-1-acetic acid tert-butyl ester

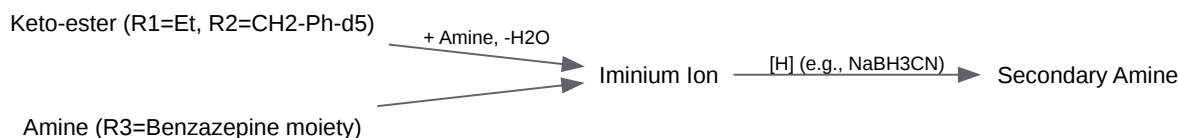
The synthesis of this chiral intermediate is a critical step, as its stereochemistry will be transferred to the final product. The synthesis starts from the racemic 3-amino-2,3,4,5-tetrahydro-2-oxo-1H-1-benzazepine-1-acetic acid tert-butyl ester, which can be prepared according to literature procedures.[3] The enantiomers are then resolved. For the purpose of this protocol, we will assume the availability of the desired (R)-enantiomer.

Part 3: Coupling and Final Product Formation

The final stages of the synthesis involve the coupling of the deuterated and chiral fragments, followed by deprotection and salt formation.

Protocol 3.1: Reductive Amination to form ent-Benazepril-d5 tert-butyl ester

Rationale: Reductive amination is a powerful method for forming carbon-nitrogen bonds.[4] The reaction proceeds through the initial formation of an iminium ion intermediate from the keto-ester and the primary amine of the benzazepine derivative. This intermediate is then reduced in situ by a mild reducing agent, such as sodium cyanoborohydride, to yield the secondary amine product. The use of a slightly acidic medium facilitates iminium ion formation.



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Caption: Mechanism of Reductive Amination.

Reagent	Molar Mass (g/mol)	Quantity	Moles
Ethyl 2-oxo-4-(phenyl-d5)-butyrate	211.26	2.11 g	0.010
(R)-3-Amino-2,3,4,5-tetrahydro-2-oxo-1H-1-benzazepine-1-acetic acid tert-butyl ester	318.41	3.18 g	0.010
Sodium cyanoborohydride	62.84	0.75 g	0.012
Methanol	-	50 mL	-
Acetic acid	-	1 mL	-

Procedure:

- Ethyl 2-oxo-4-(phenyl-d5)-butyrate and (R)-3-amino-2,3,4,5-tetrahydro-2-oxo-1H-1-benzazepine-1-acetic acid tert-butyl ester are dissolved in 50 mL of methanol in a round-bottom flask.
- Acetic acid is added to the solution, and the mixture is stirred at room temperature for 30 minutes.

- Sodium cyanoborohydride is added in one portion, and the reaction mixture is stirred at room temperature for 24 hours.
- The solvent is removed under reduced pressure.
- The residue is dissolved in ethyl acetate (100 mL) and washed with saturated sodium bicarbonate solution (2 x 50 mL) and brine (50 mL).
- The organic layer is dried over anhydrous sodium sulfate, filtered, and concentrated.
- The crude product is purified by flash column chromatography on silica gel (eluent: hexane/ethyl acetate gradient) to yield **ent-Benazepril-d5 tert-butyl ester**.

Protocol 3.2: Deprotection and Hydrochloride Salt Formation

Rationale: The tert-butyl ester protecting group is acid-labile and can be selectively removed under acidic conditions.[5] Subsequent treatment with hydrogen chloride gas in a suitable solvent precipitates the final product as its hydrochloride salt, which is often a stable, crystalline solid suitable for pharmaceutical use.[6][7]

Reagent	Molar Mass (g/mol)	Quantity	Moles
ent-Benazepril-d5 tert-butyl ester	485.62	4.86 g	0.010
Anhydrous Ethyl Acetate	-	50 mL	-
Hydrogen Chloride Gas	36.46	excess	-
Acetone	-	25 mL	-

Procedure:

- **ent-Benazepril-d5** tert-butyl ester is dissolved in 50 mL of anhydrous ethyl acetate in a round-bottom flask equipped with a gas inlet tube and a magnetic stirrer.
- The solution is cooled to 0 °C in an ice bath.
- Dry hydrogen chloride gas is bubbled through the solution for 15-20 minutes, during which a white precipitate forms.
- The flask is sealed and stirred at 0 °C for an additional 2 hours.
- The resulting suspension is diluted with 25 mL of acetone and stirred for 30 minutes.
- The solid is collected by vacuum filtration, washed with cold acetone, and dried under vacuum to yield **ent-Benazepril-d5** hydrochloride as a white to off-white crystalline powder.
[\[6\]](#)

Characterization

The final product should be characterized by standard analytical techniques to confirm its identity, purity, and isotopic enrichment.

- ^1H and ^{13}C NMR: To confirm the chemical structure and the absence of proton signals in the deuterated positions of the phenyl ring.
- Mass Spectrometry: To confirm the molecular weight and determine the isotopic purity of the final compound.
- HPLC: To assess the chemical and diastereomeric purity.[\[8\]](#)

Conclusion

This application note provides a detailed and scientifically grounded protocol for the total synthesis of **ent-Benazepril-d5**. By following this guide, researchers can reliably produce this valuable isotopically labeled standard for use in a variety of research and development applications, particularly in pharmacokinetic and bioequivalence studies. The synthetic strategy is robust and adaptable, and the provided rationale for each step aims to empower the user with a deeper understanding of the underlying chemical principles.

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